

Safeguarding Research: A Comprehensive Guide to Handling Probimane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Probimane

Cat. No.: B1677345

[Get Quote](#)

For researchers and scientists at the forefront of drug development, the safe handling of potent, biologically active compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Probimane** (also known as AT-2153 or MM-159), a compound with anti-proliferative effects. Adherence to these protocols is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Immediate Safety Concerns and Hazard Identification

Probimane is a physiologically active substance that must be handled with the care required for hazardous materials. Based on available safety data for the compound with CAS Number 108093-90-9, **Probimane** is classified with the following hazards:

- Acute Toxicity (Oral), Category 4: Harmful if swallowed.
- Acute Aquatic Toxicity, Category 2: Toxic to aquatic life.
- Biological Hazard: As an anti-proliferative and cytotoxic agent, it is toxic to cells and can inhibit cell growth or proliferation.^{[1][2]}

Due to its cytotoxic nature, occupational exposure through skin contact, inhalation of aerosols, or ingestion can pose significant risks.^{[2][3]}

Chemical and Physical Properties

A summary of key quantitative data for **Probimane** is provided below for easy reference.

Property	Value	Source
CAS Number	108093-90-9	[1]
Molecular Formula	C ₂₁ H ₃₄ N ₆ O ₆	[1]
Molecular Weight	466.54 g/mol	[1]
Solubility	DMSO: 4.67 mg/mL (10 mM)	[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory to prevent exposure. The following equipment must be worn at all times when handling **Probimane** in solid or solution form.

PPE Category	Item	Specification and Protocol
Hand Protection	Double Gloves	Two pairs of chemotherapy-rated nitrile gloves (conforming to ASTM D6978-05 standard) must be worn.[4] The outer glove should be removed immediately after the handling procedure is complete. Change gloves frequently.
Body Protection	Disposable Gown	A solid-front, back-closing disposable gown made of a low-permeability fabric. Cuffs should be tucked under the inner glove.
Eye Protection	Safety Goggles	Chemical splash goggles are required. A face shield should be worn over the goggles if there is a significant risk of splashes, such as during solution preparation.
Respiratory Protection	N95 Respirator	An N95 or higher-rated respirator is required when handling the powdered form of the compound to prevent inhalation of aerosolized particles.

Operational Plan: From Receipt to Use

All procedures involving **Probimane** must be performed within a designated controlled area to minimize contamination.

Receiving and Storage

- **Inspect Package:** Upon receipt, trained personnel should inspect the external packaging for any signs of damage or leakage.[\[4\]](#)
- **Transport:** Immediately transport the sealed container to the designated and secured storage location.
- **Storage:** Store **Probimane** in a clearly labeled, sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. The storage area should be restricted to authorized personnel.

Experimental Protocol: Preparation of a Probimane Stock Solution

This protocol outlines the steps for safely preparing a stock solution from powdered **Probimane**.

Equipment:

- Analytical balance
- Chemical fume hood or Class II Biological Safety Cabinet (BSC)[\[5\]](#)
- Chemotherapy-rated nitrile gloves (2 pairs)
- Disposable gown
- Safety goggles and face shield
- N95 respirator
- Appropriate solvent (e.g., DMSO)[\[1\]](#)
- Vortex mixer
- Sealed, labeled storage vials

Procedure:

- **Prepare Workspace:** Conduct all work within a chemical fume hood or a Class II BSC.^[5] Cover the work surface with a disposable, absorbent plastic-backed liner.
- **Don PPE:** Put on all required personal protective equipment as detailed in the table above.
- **Weighing:** Carefully weigh the required amount of powdered **Probimane**. Use gentle motions to avoid creating airborne dust.
- **Dissolving:** Add the appropriate volume of solvent (e.g., DMSO) to the vial containing the powder. Sonication may be recommended to aid dissolution.^[1]
- **Mixing:** Securely cap the vial and mix thoroughly using a vortex mixer until the solid is completely dissolved.
- **Labeling and Storage:** Clearly label the stock solution container with the compound name, concentration, solvent, date, and hazard symbols. Store in a secure, designated location.
- **Decontamination:** Wipe down all surfaces, equipment, and the exterior of the stock solution vial with an appropriate cleaning solution (e.g., 70% isopropyl alcohol).
- **Doff PPE:** Remove PPE in the correct order (outer gloves first, then gown, etc.) to avoid cross-contamination, disposing of it in the designated cytotoxic waste container.^[6] Wash hands thoroughly after removing all PPE.^[5]

Disposal Plan: Managing Cytotoxic Waste

All materials that have come into contact with **Probimane** must be treated as hazardous cytotoxic waste.^[7] Improper disposal can lead to environmental contamination and is strictly prohibited.

Waste Type	Disposal Container	Procedure
Solid Waste	Yellow Cytotoxic Waste Bin	Includes used PPE (gloves, gowns), contaminated lab supplies (e.g., weigh boats, plastic-backed liners, wipes).
Liquid Waste	Labeled, Leak-Proof Container	Collect all liquid waste containing Probimane. Do not pour down the drain.[8] The container must be clearly labeled as "Cytotoxic Waste" with the contents listed.
Sharps Waste	Purple Sharps Container	Includes needles, syringes, and any other contaminated sharp objects. Do not recap needles.[5]

All waste containers must be sealed when three-quarters full and disposed of through the institution's environmental health and safety (EHS) office for professional incineration.[7][9]

Visual Workflow for Safe Handling of Probimane

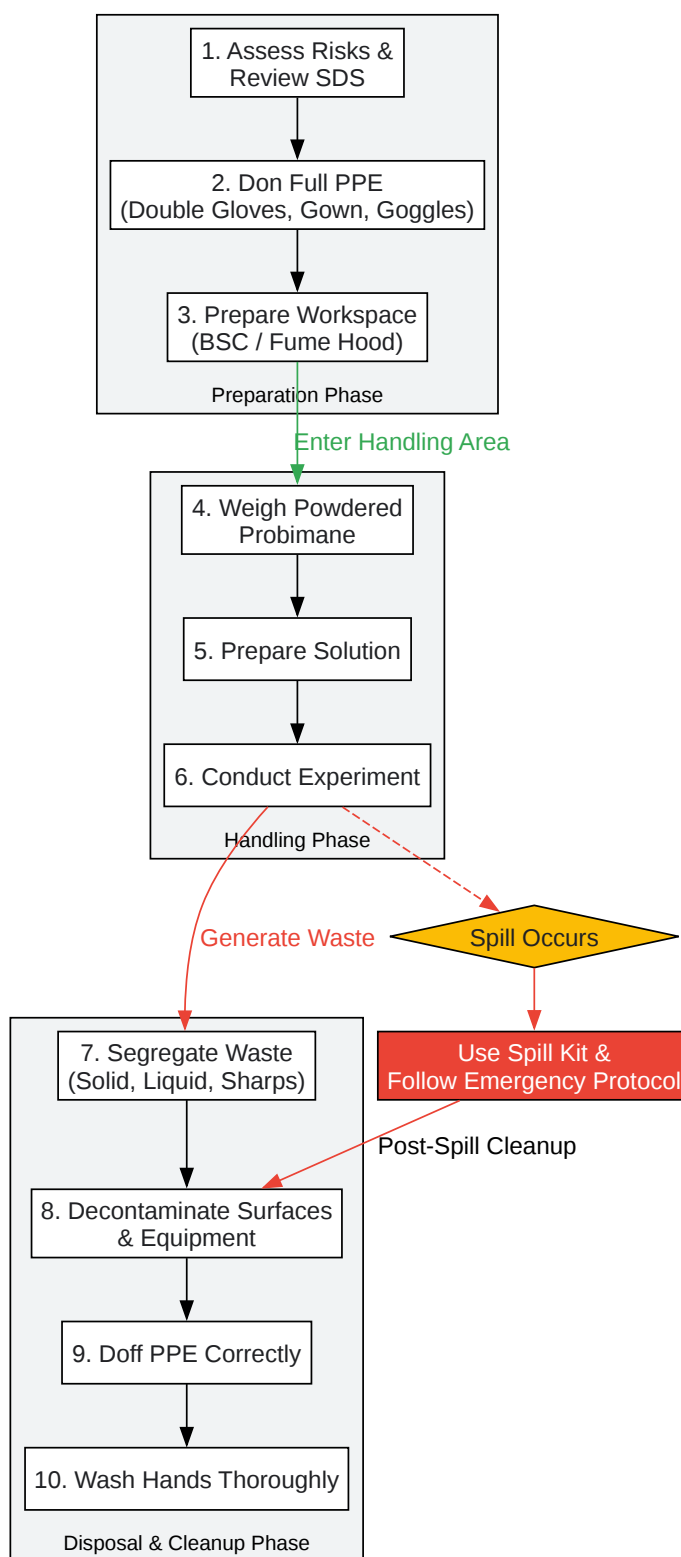


Diagram: Safe Handling Workflow for Probimane

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Probimane** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Probimane | TargetMol [targetmol.com]
- 2. hse.gov.uk [hse.gov.uk]
- 3. Safe Handling of Chemotherapy Supplies - Livingstone Knowledge Hub [livingstone.com.au]
- 4. Safe handling of cytotoxics: guideline recommendations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. chem.tamu.edu [chem.tamu.edu]
- 6. Consensus Recommendations for the Safe Handling of Cytotoxic Agents in Cytotoxic Academic Research Laboratories (CARL) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. benchchem.com [benchchem.com]
- 8. essex.ac.uk [essex.ac.uk]
- 9. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- To cite this document: BenchChem. [Safeguarding Research: A Comprehensive Guide to Handling Probimane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677345#personal-protective-equipment-for-handling-probimane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com